

Understanding the structure-activity relationship of ZK 756326

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Compound of Interest

Compound Name: ZK 756326

Cat. No.: B1249509

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An In-depth Technical Guide to the Structure-Activity Relationship of Non-steroidal Progesterone Receptor Antagonists

A Note to the Reader: Initial analysis of the query regarding "**ZK 756326**" has revealed a critical discrepancy in its stated biological target. Extensive database searches consistently identify **ZK 756326** as a selective, non-peptide CCR8 chemokine receptor agonist, not a progesterone receptor antagonist.^{[1][2][3][4][5][6]} This guide has therefore been structured to first clarify the established pharmacology of **ZK 756326** and then to provide a comprehensive overview of the structure-activity relationships (SAR) for a relevant class of compounds the user was likely interested in: non-steroidal progesterone receptor antagonists.

Part 1: The True Identity of ZK 756326: A CCR8 Agonist

ZK 756326 is a well-characterized small molecule that functions as a selective agonist for the C-C chemokine receptor 8 (CCR8).^{[1][3]} It does not exhibit activity as a progesterone receptor antagonist. The key pharmacological properties of **ZK 756326** are summarized below:

- Mechanism of Action: **ZK 756326** is a full agonist of the CCR8 receptor.[3] Its binding to CCR8 elicits a dose-responsive increase in intracellular calcium and stimulates extracellular acidification in cells expressing human CCR8.[3] This signaling is mediated through G α i, as it can be blocked by pertussis toxin.[3]
- Biological Activity: **ZK 756326** inhibited the binding of the natural CCR8 ligand I-309 (CCL1) with an IC₅₀ value of 1.8 μ M.[2][5] It has been shown to induce chemotaxis and inhibit HIV fusion in cells expressing CD4 and CCR8.[1][3]
- Selectivity: **ZK 756326** is selective for CCR8, showing no activity at CCR4, CCR5, CXCR3, and CXCR4.[1] It displays greater than 28-fold selectivity over 26 other G-protein coupled receptors (GPCRs), with some lesser selectivity at α 2A and 5-HT receptors.[1]

Part 2: Structure-Activity Relationship of Non-steroidal Progesterone Receptor Antagonists

The progesterone receptor (PR) is a crucial target in reproductive medicine and oncology.[7][8] While steroidal modulators of PR have been available for some time, they often suffer from a lack of selectivity and undesirable side effects.[7] This has driven the search for non-steroidal PR antagonists with improved pharmacological profiles.[7] This section will delve into the SAR of this important class of molecules.

The 1,2-dihydro-2,2,4-trimethyl-6-phenylquinoline Pharmacophore

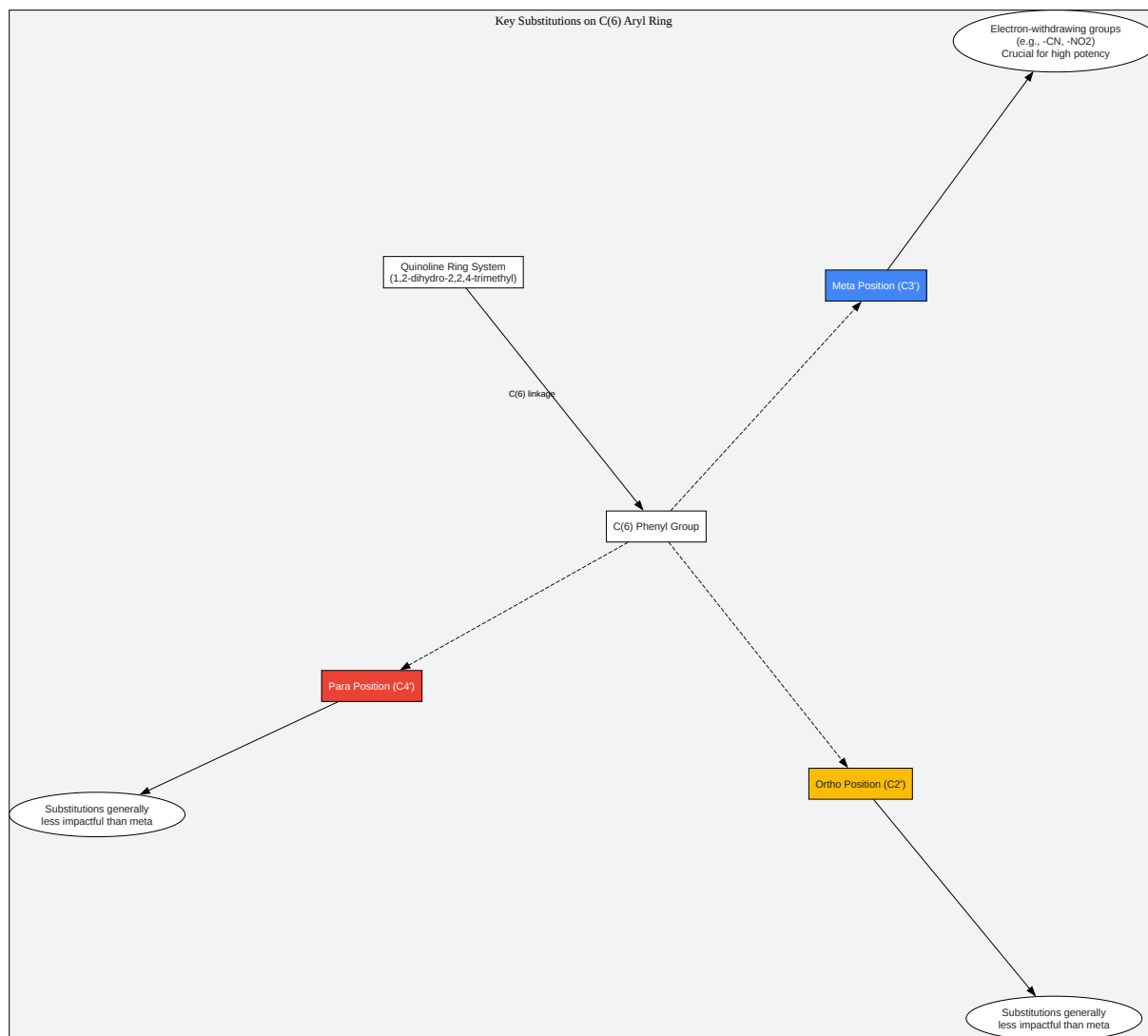
A significant breakthrough in the development of non-steroidal PR antagonists came from the discovery of the 1,2-dihydro-2,2,4-trimethyl-6-phenylquinoline scaffold.[9] The initial lead compound, LG001447, was identified through high-throughput screening and exhibited modest antagonist activity on the human progesterone receptor-B (hPR-B) with an IC₅₀ of 783 nM.[9]

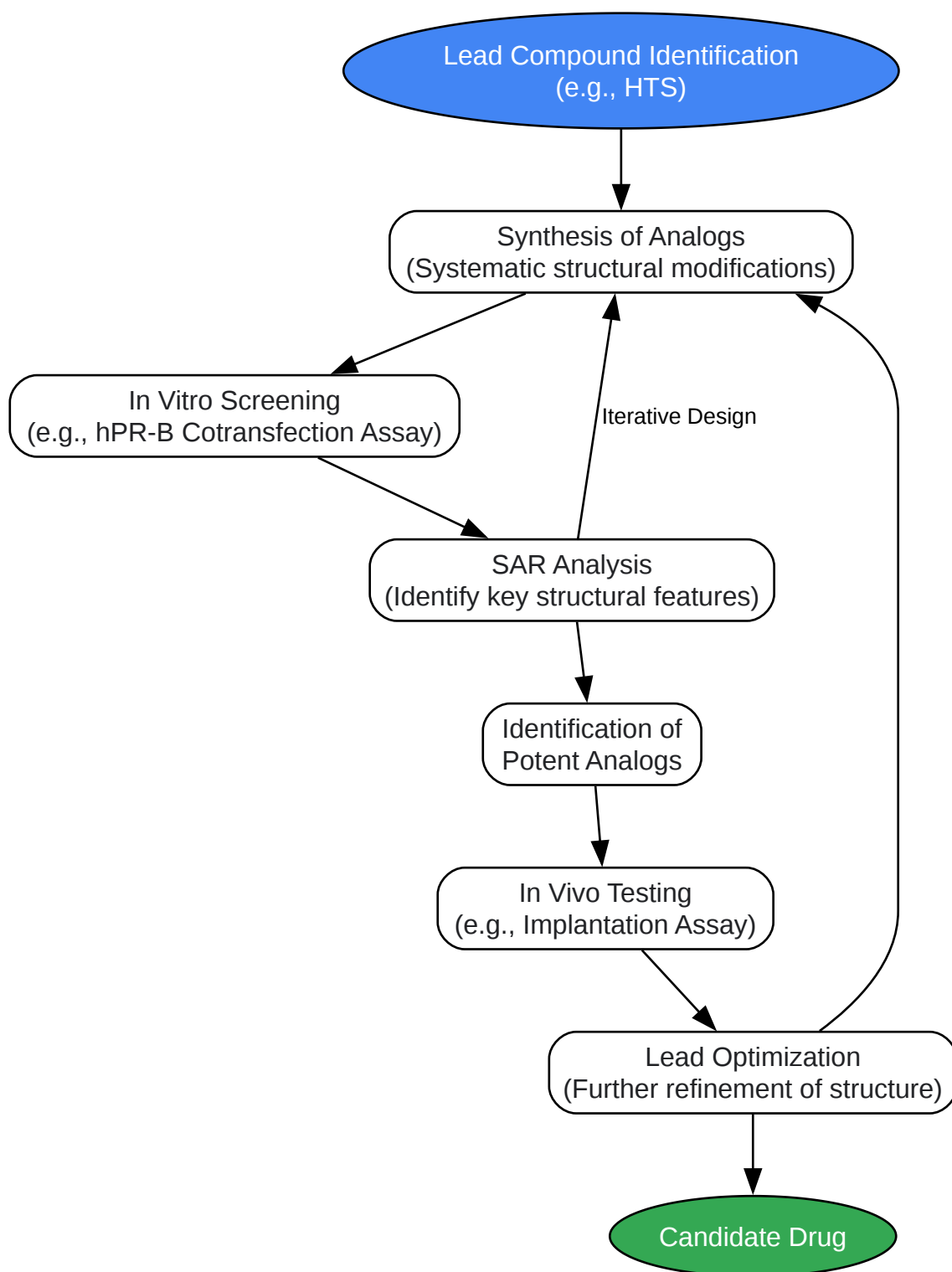
Subsequent SAR studies on this scaffold revealed several key insights:

- The C(6) Aryl Group: Substitution on the C(6) aryl ring was found to be critical for antagonist potency.[9]

- Electron-Withdrawing Groups: The introduction of electron-withdrawing substituents at the meta position of the C(6) aryl group led to a substantial improvement in hPR modulatory activity.[\[9\]](#)
- Potent Analogs:
 - The C(3')-cyano substituted analog, LG120753, emerged as a potent antagonist.[\[9\]](#)
 - The addition of a C(5')-fluoro substituent to LG120753, yielding LG120830, had a minimal effect on in vitro activity but maintained high potency.[\[9\]](#)
 - A C(3')-nitro group also conferred potent hPR-B antagonist activity.[\[9\]](#)
- Binding Affinity: The binding affinity of the C(5')-fluoro-C(3')-nitro analog for the human progesterone receptor-A (hPR-A) was found to be comparable to that of the natural hormone, progesterone ($K_i = 5$ nM vs. 3 nM, respectively).[\[9\]](#)

The following diagram illustrates the core pharmacophore and key substitution points for this class of compounds.





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A generalized workflow for a structure-activity relationship study.

Quantitative Data Summary

Compound	Substitution on C(6) Aryl Ring	hPR-B Antagonist Activity (IC50, nM)
LG001447 (Lead)	Unsubstituted	783
LG120753	3'-Cyano	Potent (exact value not specified) [9]
LG120830	3'-Cyano, 5'-Fluoro	Potent (comparable to LG120753) [9]
Analog 12	3'-Nitro	Potent (exact value not specified) [9]
Analog 13	3'-Nitro, 5'-Fluoro	Potent (comparable to Analog 12) [9]

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